

Arprinocid-15N3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Arprinocid-15N3

Cat. No.: B15559357

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **Arprinocid-15N3**, a crucial isotopically labeled internal standard for quantitative analytical studies. This document details available supplier information, purity specifications, and relevant analytical methodologies.

Introduction to Arprinocid

Arprinocid is a purine analog known for its activity against the parasite *Toxoplasma gondii*. Its isotopically labeled counterpart, **Arprinocid-15N3**, serves as an indispensable tool in pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices through mass spectrometry-based methods.

Supplier and Purity Information

The availability of high-purity **Arprinocid-15N3** is critical for its use as a reference standard. The following table summarizes the information for a known supplier.

Supplier	Product Number	Stated Purity	Isotopic Purity	Format	Storage
WITEGA Laboratorien Berlin- Adlershof GmbH	OP315	> 99.0% (HPLC)	> 80.4 atom% 15N (MS)	Neat	Refrigerator (2-8°C)
MedchemExp ress	HY- W104379S	Not specified, refer to Certificate of Analysis[1][2]	Not specified	Not specified	Refer to Certificate of Analysis[1][2]

Analytical Methodologies for Purity Assessment

While a specific, detailed protocol for the purity determination of an **Arprinocid-15N3** reference standard is not publicly available, established methods for the analysis of the unlabeled compound, Arprinocid, can be adapted. High-Performance Liquid Chromatography (HPLC) is a commonly cited method for the analysis of Arprinocid in various matrices and is the method used by WITEGA Laboratorien to specify the purity of their standard.

Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol is a generalized procedure based on established HPLC methods for Arprinocid analysis.[3][4]

1. Instrumentation:

- High-Performance Liquid Chromatograph equipped with a UV detector.
- Analytical column suitable for polar compounds (e.g., C18, 250 mm x 4.6 mm, 5 µm).

2. Reagents and Materials:

- **Arprinocid-15N3** reference standard.

- HPLC-grade acetonitrile.
- HPLC-grade methanol.
- Purified water (e.g., Milli-Q or equivalent).
- HPLC-grade buffer salts (e.g., ammonium acetate or phosphate buffer).
- 0.22 μm syringe filters.

3. Chromatographic Conditions (Example):

- Mobile Phase: A gradient of acetonitrile and a buffered aqueous solution (e.g., 20 mM ammonium acetate, pH 5.0).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 260 nm.
- Injection Volume: 10 μL .

4. Standard Solution Preparation:

- Accurately weigh a small amount of the **Arprinocid-15N3** reference standard.
- Dissolve in a suitable solvent (e.g., methanol or a mixture of methanol and water) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Perform serial dilutions of the stock solution to prepare working standards of lower concentrations.
- Filter all solutions through a 0.22 μm syringe filter before injection.

5. Analysis:

- Inject the prepared standard solutions into the HPLC system.

- Record the chromatograms and integrate the peak area of the main component.

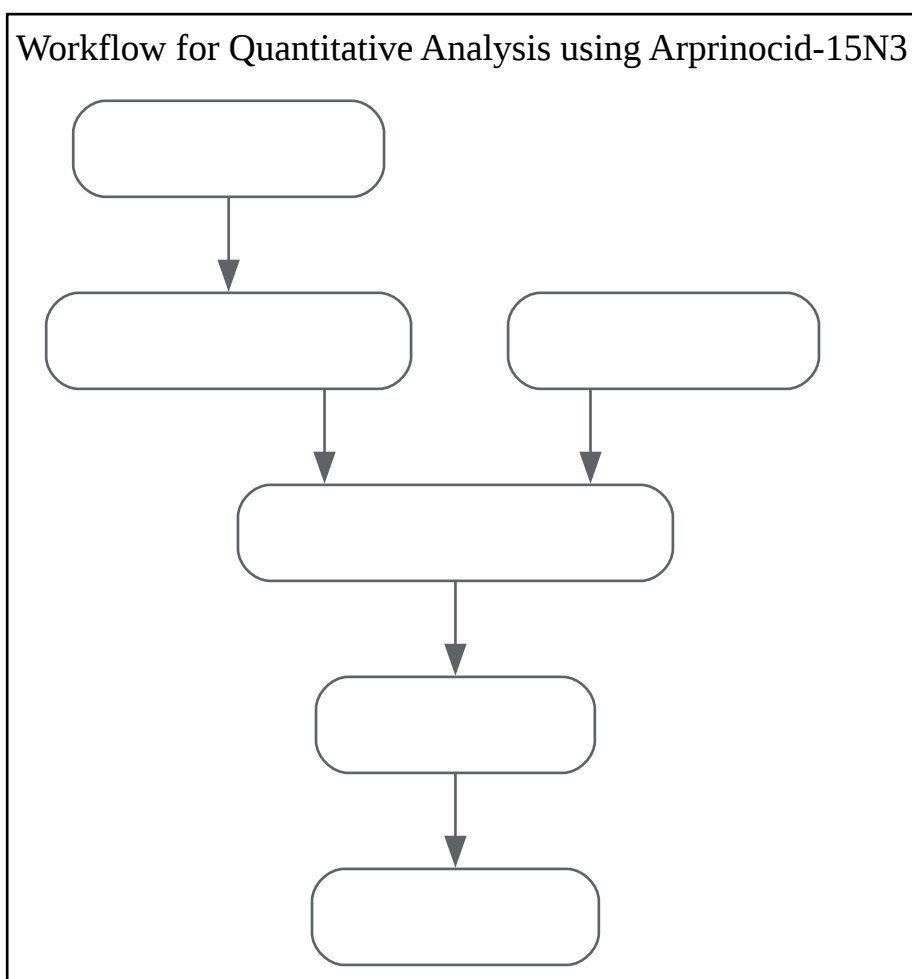
6. Purity Calculation:

- Calculate the purity of the **Arprinocid-15N3** standard by the area normalization method, assuming that all impurities are eluted and detected.
 - Purity (%) = (Area of the main peak / Total area of all peaks) x 100

Visualizing Workflows and Structures

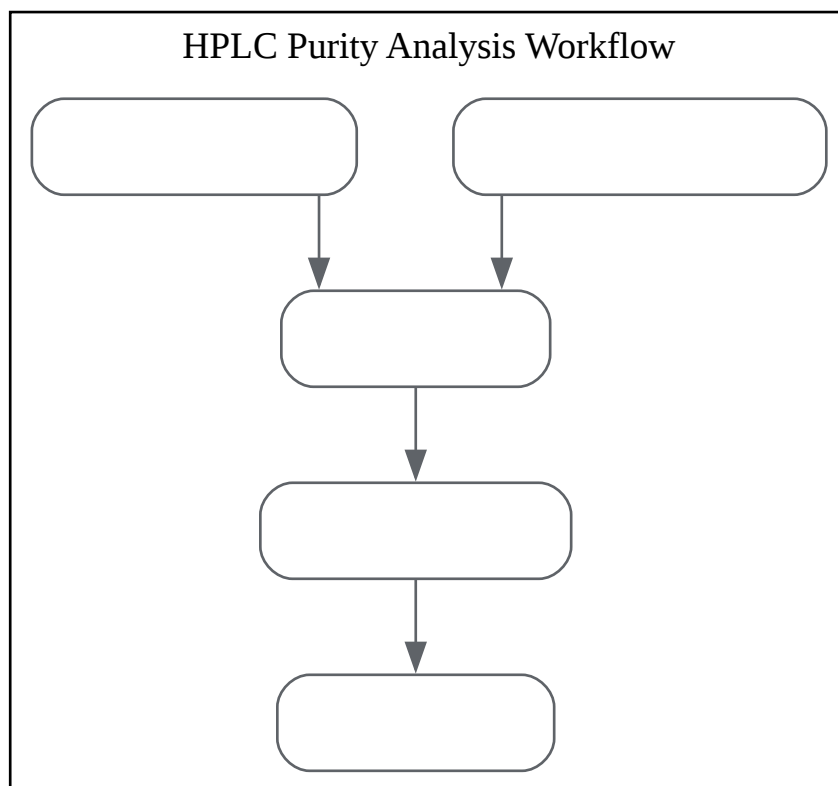
To better illustrate the processes and relationships involved in working with **Arprinocid-15N3**, the following diagrams are provided.

Caption: Chemical Structure of **Arprinocid-15N3**.



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Caption: General workflow for using **Arprinocid-15N3** as an internal standard.



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Caption: Workflow for determining the purity of **Arprinocid-15N3** by HPLC.

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References

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- [4. Determination of arprinocid in poultry feeds by high-performance liquid chromatography - Analyst \(RSC Publishing\) \[pubs.rsc.org\]](#)
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